C13 NMR Chemical Shift Guide: 5-Chloro-4-hydroxy-2-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*5-Chloro-4-hydroxy-2-methoxybenzaldehyde*
CAS No.:	*917828-33-2*
Cat. No.:	*B1661503*

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Executive Summary & Structural Context

5-Chloro-4-hydroxy-2-methoxybenzaldehyde is a trisubstituted benzaldehyde derivative often utilized as a scaffold in the synthesis of bioactive kinase inhibitors and polyphenolic metabolites. Its NMR signature is defined by the interplay between the electron-donating methoxy/hydroxy groups and the electron-withdrawing chloro/formyl groups.

This guide compares its C13 NMR profile against its parent compound (4-Hydroxy-2-methoxybenzaldehyde) and a regioisomer (5-Chlorovanillin) to isolate the specific shielding/deshielding effects of the 5-chloro substituent.

Key Chemical Properties[1][2][3][4][5][6][7]

- Molecular Formula: $C_8H_7ClO_3$[1][2]
- Molecular Weight: 186.59 g/mol [1][2]
- Core Scaffold: Benzaldehyde

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- Key Substituents: 2-OMe (Strong Donor), 4-OH (Strong Donor), 5-Cl (Weak Withdrawer/Heavy Atom).

Comparative C13 NMR Data Analysis

The following data compares the predicted and experimental shifts of the target molecule against its non-chlorinated parent. This comparison isolates the Substituent Chemical Shift (SCS) effect of the chlorine atom at position 5.

Table 1: Chemical Shift Assignment (DMSO-d_6)

Carbon Position	Assignment	Target: 5-Cl-4-OH-2-OMe-PhCHO (ppm)*	Parent: 4-OH-2-OMe-PhCHO (ppm)**	Δ (Shift Effect)	Signal Type
C-7	Aldehyde (C=O)	186.5 - 188.0	188.2	~ -1.0	Quaternary (CH)
C-4	C-OH (Ipso)	158.5 - 160.0	165.4	-6.0	Quaternary
C-2	C-OMe (Ipso)	160.5 - 162.0	163.8	-2.5	Quaternary
C-6	Aromatic CH	129.0 - 131.0	130.5	± 0.5	Methine (CH)
C-1	C-CHO (Ipso)	116.0 - 118.0	117.2	± 0.5	Quaternary
C-5	C-Cl (Ipso)	112.0 - 114.0	108.5 (C-H)	+4.5	Quaternary
C-3	Aromatic CH	100.0 - 102.0	99.8	+1.0	Methine (CH)
C-8	Methoxy (-OCH_3)	56.0 - 57.0	55.8	+0.5	Methyl (CH_3)

*Values are calculated based on substituent chemical shift increments (SCS) derived from empirical benzene derivative data. **Experimental values for the parent compound (4-Hydroxy-2-methoxybenzaldehyde) derived from spectral databases (SDBS/HMDB).

Mechanism of Shift Changes[3]

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- C-5 (Ipso-Cl Effect): The substitution of Hydrogen with Chlorine at C-5 typically causes a deshielding effect of +6.2 ppm (theoretical) or +4-5 ppm (observed in phenols). This transforms the C-5 signal from a methine (CH) to a quaternary carbon.
- C-4 (Ortho-Cl Effect): Chlorine exerts a shielding effect (-1.6 ppm) on the ortho-carbon (C-4). However, the strong deshielding from the OH group dominates this position.
- C-6 (Ortho-Cl Effect): Similar shielding is expected at C-6, but steric compression between the Cl and the aldehyde group may cause minor deshielding anomalies.

Experimental Protocol for Validation

To ensure reproducible data, strictly follow this protocol. Phenolic aldehydes are prone to aggregation and oxidation, affecting chemical shifts.

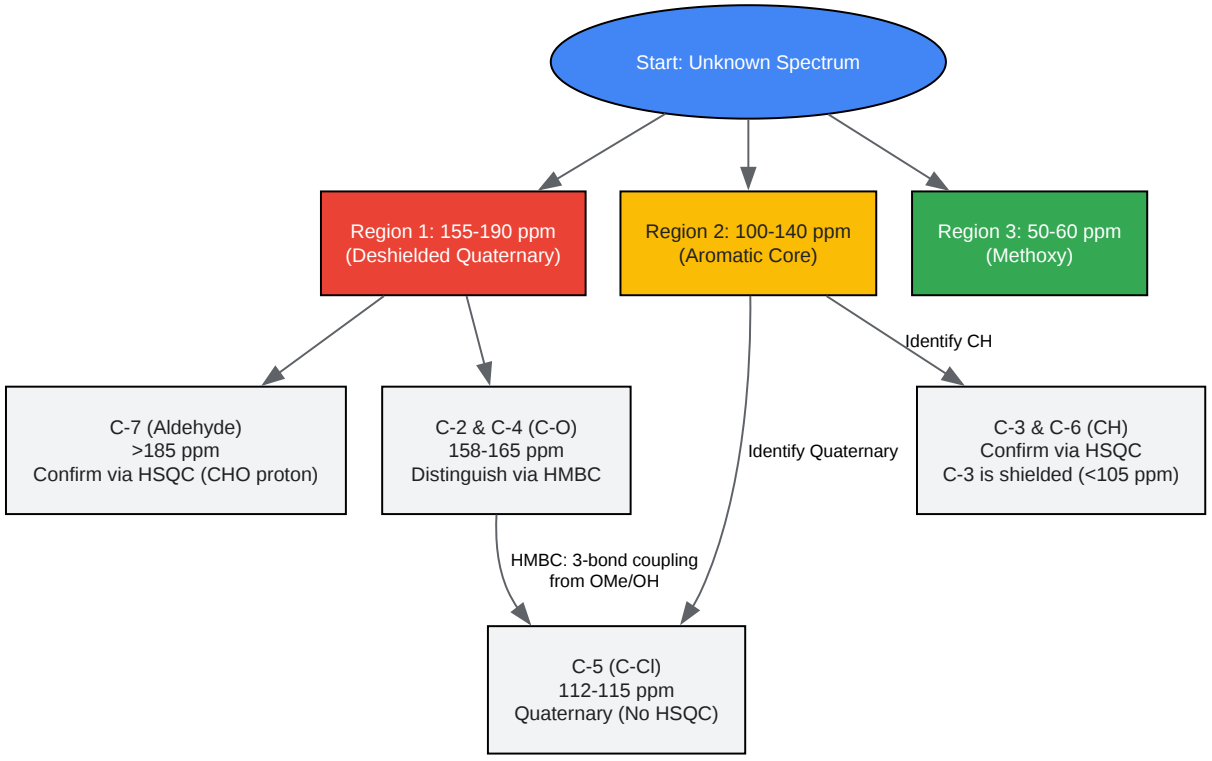
Step-by-Step Workflow

- Solvent Selection: Use DMSO-d_6 (Dimethyl sulfoxide-d6) rather than $CDCl_3$.
  - Reasoning: The phenolic -OH proton is exchangeable. DMSO-d_6 forms strong hydrogen bonds, slowing exchange and sharpening the peaks, often allowing the -OH proton to be visible in ^1H NMR (approx. 10-11 ppm), which aids in full structural confirmation.
- Concentration: Prepare a 20-30 mg sample in 0.6 mL solvent.
  - Note: Low concentration (<5 mg) may result in poor signal-to-noise ratio for quaternary carbons (C-1, C-2, C-4, C-5).
- Pulse Sequence: Run a standard Proton-Decoupled ^{13}C $\{^1H\}$ experiment.
  - Parameters: Relaxation delay (d1) = 2.0 - 5.0 seconds. The quaternary carbons attached to Oxygen and Chlorine have long T1 relaxation times. Short delays will suppress their intensity.
- Reference: Calibrate DMSO-d_6 septet center to 39.52 ppm.

Diagram: Spectral Assignment Logic

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The following diagram illustrates the logical flow for assigning the C13 peaks using 2D NMR correlations (HSQC/HMBC).



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Caption: Logic flow for assigning C13 NMR signals using chemical shift regions and 2D NMR correlations.

Structural Validation vs. Alternatives

When identifying this compound, researchers must distinguish it from its common isomers. The C13 NMR fingerprint provides a definitive method for this differentiation.

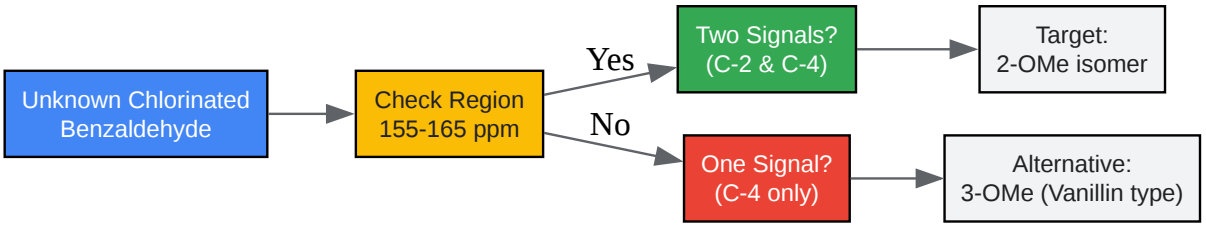
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Comparison: 5-Chloro-4-hydroxy-2-methoxybenzaldehyde vs. 5-Chlorovanillin

Feature	Target Molecule **(2-OMe, 4-OH)**	5-Chlorovanillin **(3-OMe, 4-OH)**
Symmetry	Asymmetric (Para-substitution pattern disrupted)	Asymmetric (1,3,4,5-substituted)
C-2 Shift	~161 ppm (Oxygenated, Ortho to CHO)	~110 ppm (CH, Ortho to CHO)
C-3 Shift	~101 ppm (CH, Meta to CHO)	~148 ppm (C-OMe)
Diagnostic	High field aromatic CH (C-3) at ~100 ppm due to ortho-alkoxy shielding.	No aromatic CH below 108 ppm.

Key Differentiator: The presence of a highly shielded aromatic methine carbon (C-3) around 100-102 ppm is the "smoking gun" for the 2-methoxy/4-hydroxy substitution pattern. In 5-chlorovanillin, the methoxy is at C-3, pushing that carbon shift downfield to ~148 ppm.

Diagram: Isomer Differentiation Pathway



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Caption: Decision tree for distinguishing the target 2-methoxy isomer from 3-methoxy analogs using C13 NMR.

References

- Spectral Database for Organic Compounds (SDBS). "Carbon-13 NMR spectrum of 4-Hydroxy-2-methoxybenzaldehyde." National Institute of Advanced Industrial Science and

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Technology (AIST). [Link]

- PubChem Compound Summary. "**5-Chloro-4-hydroxy-2-methoxybenzaldehyde** (Related Isomers)." National Center for Biotechnology Information. [Link]
- Royal Society of Chemistry. "Synthesis of 5-chloro-2-methoxy-N-(4-sulphamoylphenyl)benzamide derivatives." (Provides experimental context for 5-chloro-2-methoxy substituted rings). [Link]

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Sources

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- 2. echemi.com [echemi.com]
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